

In-depth Technical Guide: (R)-3-((benzyloxy)carbonyl)-2-oxoimidazolidine-4-carboxylic acid

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Compound of Interest

Compound Name: (R)-3-Cbz-2-Oxo-imidazolidine-4-carboxylic acid

Cat. No.: B1348698

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For Researchers, Scientists, and Drug Development Professionals

Abstract

(R)-3-((benzyloxy)carbonyl)-2-oxoimidazolidine-4-carboxylic acid, a chiral heterocyclic compound, serves as a valuable building block in synthetic organic chemistry. Its rigidified cyclic structure, derived from (R)-aspartic acid, makes it a significant precursor in the stereoselective synthesis of complex molecules, including peptide mimetics and pharmacologically active agents. This technical guide provides a comprehensive overview of its chemical properties, a plausible synthetic pathway, and its potential applications in drug discovery and development, based on available scientific literature.

Chemical and Physical Properties

(R)-3-((benzyloxy)carbonyl)-2-oxoimidazolidine-4-carboxylic acid, also known as (4R)-3-(benzyloxycarbonyl)-2-oxo-imidazolidine-4-carboxylic acid, is a white to off-white solid. Its fundamental properties are summarized in the table below.

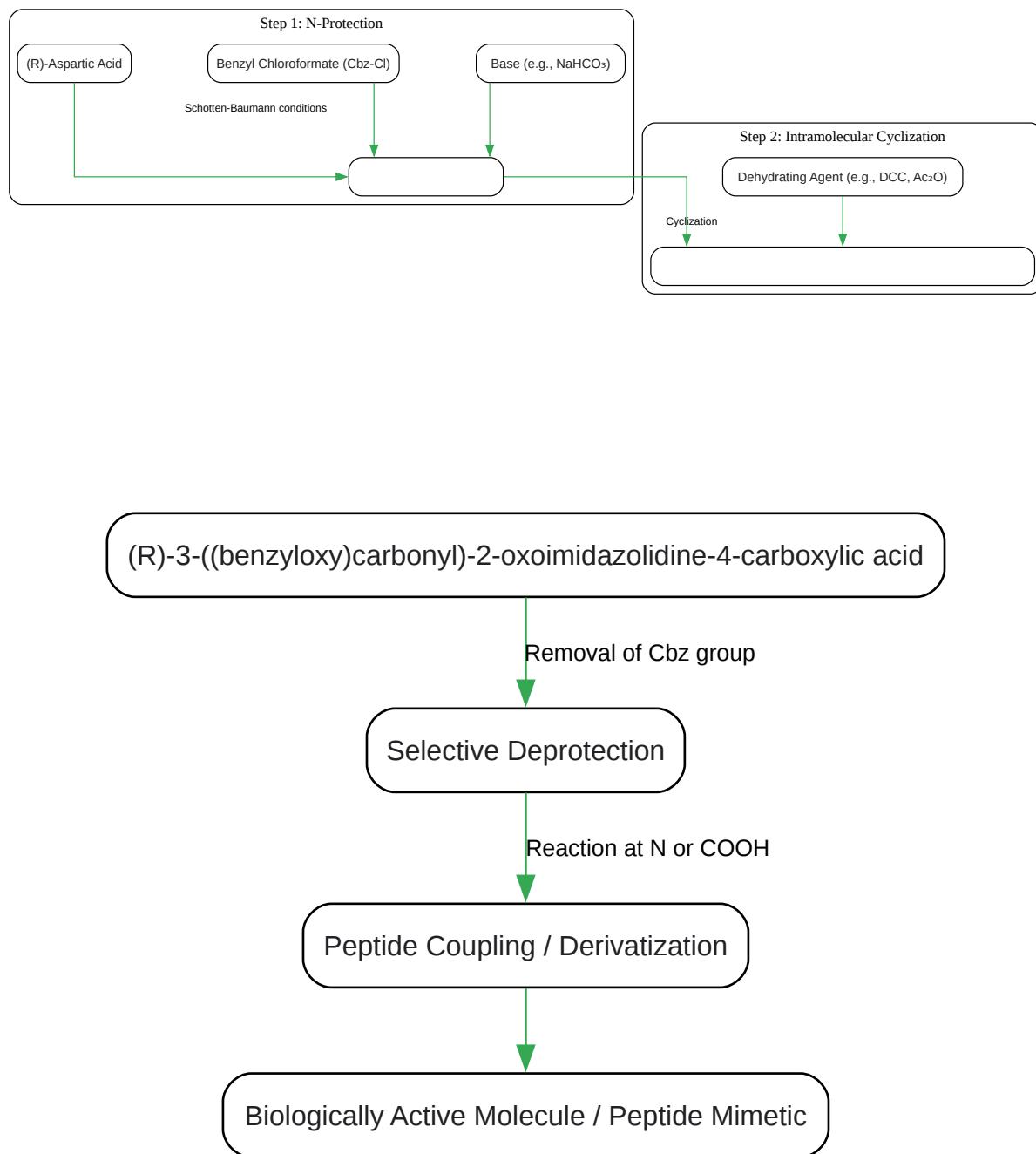
Property	Value	Reference
IUPAC Name	(4R)-3-[(benzyloxy)carbonyl]-2-oxoimidazolidine-4-carboxylic acid	--INVALID-LINK--
Molecular Formula	C ₁₂ H ₁₂ N ₂ O ₅	--INVALID-LINK--
Molecular Weight	264.24 g/mol	--INVALID-LINK--
CAS Number	634614-25-8	--INVALID-LINK--
Appearance	Solid	General Chemical Supplier Information
Chirality	(R)-enantiomer	Inherent to IUPAC name

Synthesis

The synthesis of (R)-3-((benzyloxy)carbonyl)-2-oxoimidazolidine-4-carboxylic acid typically proceeds from the corresponding N-protected amino acid, N-Cbz-(R)-aspartic acid. The key transformation involves an intramolecular cyclization to form the 2-oxoimidazolidine ring system. While a specific, detailed experimental protocol for this exact transformation is not readily available in the public domain, a general and plausible synthetic workflow is outlined below. This proposed pathway is based on established principles of organic chemistry for the cyclization of N-acylated amino acids.

Proposed Synthetic Workflow

The synthesis can be conceptualized as a two-step process starting from (R)-aspartic acid.

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